

Mass Spectrometry Analysis of Schizokinen and its Iron Complex: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Schizokinen is a dihydroxamate siderophore produced by various bacteria, including Bacillus megaterium and certain species of Anabaena, to scavenge ferric iron (Fe³⁺) from the environment.[1][2] Its ability to form a stable hexadentate octahedral complex with iron makes it a subject of interest in microbiology, environmental science, and drug development, particularly in the context of antimicrobial strategies and iron-related disease therapies.[3] Mass spectrometry is a powerful analytical technique for the characterization and quantification of **Schizokinen** and its iron complex. This document provides detailed application notes and protocols for the mass spectrometry analysis of this important siderophore.

Data Presentation: Quantitative Summary

The following table summarizes the key quantitative data for the mass spectrometry analysis of **Schizokinen** and its ferric complex.



Analyte	Molecular Formula	Molecular Weight (g/mol)	Exact Mass (Da)	Predominan t Adduct (Positive ESI)	Observed m/z
Schizokinen	C16H28N4O9	420.41[3]	420.1856284 8[1]	[M+H] ⁺	421
Ferric- Schizokinen Complex	C16H25FeN4O	473.24	473.1022	[M+Fe- 3H+H]+	474

Theoretical MS/MS Fragmentation

While specific experimental fragmentation data for **Schizokinen** is not widely published, a theoretical fragmentation pattern can be predicted based on its structure, which consists of a central citric acid core linked to two N-acetyl-N-hydroxy-1,3-diaminopropane moieties. Electrospray ionization (ESI) followed by collision-induced dissociation (CID) would likely lead to the following fragmentation pathways for the [M+H]⁺ ion of **Schizokinen** (m/z 421):

- Loss of water (-18 Da): Dehydration is a common fragmentation pathway for molecules containing hydroxyl groups.
- Loss of acetyl group (-42 Da): Cleavage of the N-acetyl group.
- Cleavage of the amide bond: Fragmentation of the amide linkages connecting the diamine arms to the citrate core would result in characteristic fragment ions.
- Cleavage within the diaminopropane chain: Fragmentation along the aliphatic chains.

A similar approach can be used to predict the fragmentation of the ferric-**schizokinen** complex, which would also involve losses of ligands and fragmentation of the organic backbone.

Experimental Protocols

I. Sample Preparation: Extraction and Purification of Schizokinen



This protocol describes the extraction and partial purification of **Schizokinen** from bacterial culture for mass spectrometry analysis.

Materials:

- Bacterial strain known to produce **Schizokinen** (e.g., Bacillus megaterium).
- Iron-deficient culture medium.
- · Centrifuge and centrifuge tubes.
- Solid Phase Extraction (SPE) C18 cartridges.
- Methanol (HPLC grade).
- Water (HPLC grade).
- · Formic acid.
- Lyophilizer or vacuum concentrator.

Procedure:

- Culturing: Inoculate the Schizokinen-producing bacterial strain into an iron-deficient culture medium. The lack of iron will induce the production and secretion of the siderophore.
- Harvesting: After a suitable incubation period, centrifuge the culture to pellet the bacterial cells.
- Supernatant Collection: Carefully collect the supernatant, which contains the secreted **Schizokinen**.
- Solid Phase Extraction (SPE):
 - Condition a C18 SPE cartridge by washing with methanol followed by water.
 - Load the culture supernatant onto the conditioned cartridge.
 - Wash the cartridge with water to remove salts and other polar impurities.



- Elute the Schizokinen from the cartridge using a methanol-water gradient.
- Drying: Dry the eluted fractions containing Schizokinen using a lyophilizer or a vacuum concentrator.
- Reconstitution: Reconstitute the dried sample in a suitable solvent for LC-MS analysis, such as 5% acetonitrile in water with 0.1% formic acid.

II. LC-MS/MS Analysis Protocol

This protocol provides a general method for the analysis of **Schizokinen** and its iron complex using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system.
- Reversed-phase C18 column (e.g., 2.1 x 100 mm, 3 μm particle size).
- Mass spectrometer equipped with an Electrospray Ionization (ESI) source.

LC Parameters:

- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A linear gradient from 5% to 95% B over 10 minutes, followed by a 5-minute hold at 95% B, and then re-equilibration at 5% B.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 μL.

MS Parameters:

Ionization Mode: Positive Electrospray Ionization (ESI+).



Capillary Voltage: 3.5 kV.

• Source Temperature: 120 °C.

• Desolvation Temperature: 350 °C.

Gas Flow Rates: Optimized for the specific instrument.

- Scan Mode:
 - Full Scan: m/z 100-1000 for initial identification of Schizokinen ([M+H]⁺ at m/z 421) and its iron complex ([M+Fe-3H+H]⁺ at m/z 474).
 - Product Ion Scan (MS/MS): Fragmentation of the precursor ions at m/z 421 and m/z 474 to obtain structural information.
- Collision Energy: Ramped or set at various energies (e.g., 10-40 eV) to achieve optimal fragmentation.

Visualizations

Experimental Workflow

Caption: Workflow for the extraction and analysis of **Schizokinen**.

Ferric-Schizokinen Uptake Pathway in Bacteria

Caption: Generalized pathway for ferric-schizokinen uptake in bacteria.

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